

Technical Support Center: Synthesis of 3-Hydroxyirisquinone

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Compound of Interest

Compound Name: 3-Hydroxyirisquinone

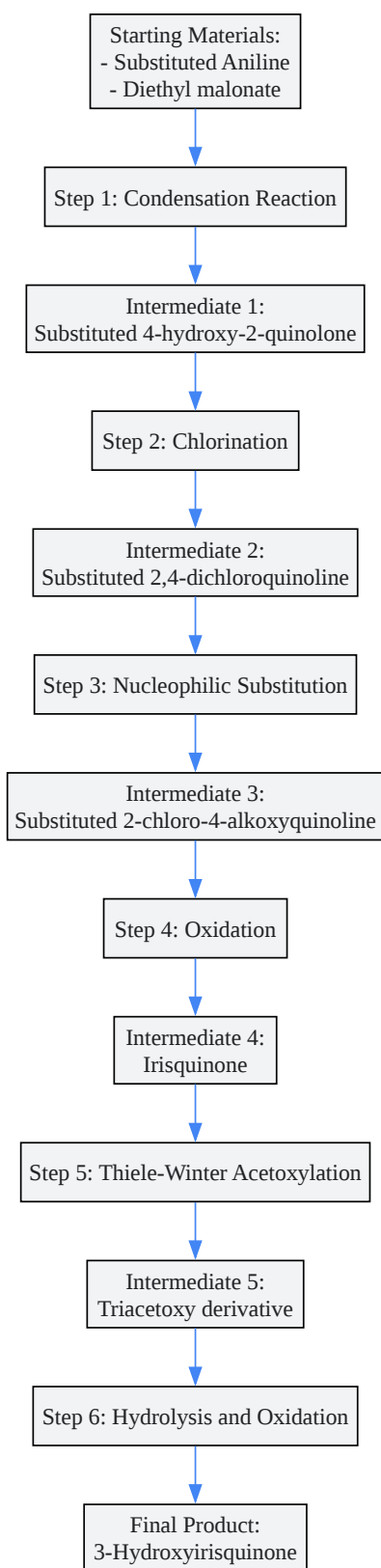
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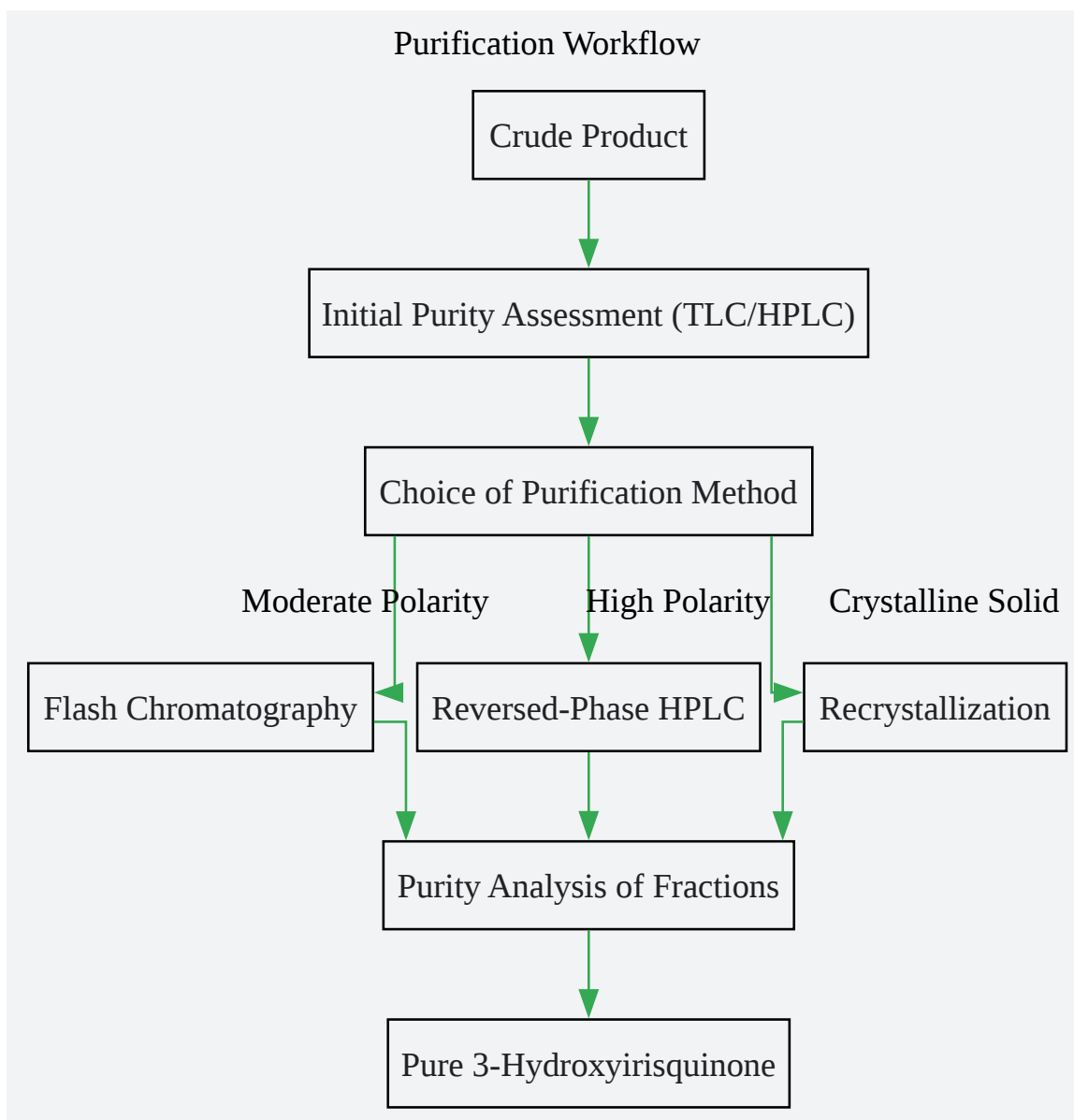
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the synthesis of **3-Hydroxyirisquinone**. The following information is based on a plausible multi-step synthetic route, addressing potential challenges to improve reaction yield and purity.

Plausible Synthetic Pathway for 3-Hydroxyirisquinone

A feasible synthetic route to **3-Hydroxyirisquinone** can be envisioned starting from commercially available reagents, proceeding through key intermediates. This pathway involves the formation of a substituted quinoline, followed by its oxidation to a quinone and subsequent hydroxylation.





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